

Application Notes and Protocols for the Glucokinase Activity Assay of BMS-820132

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Compound of Interest

Compound Name: BMS-820132

Cat. No.: B15615310

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Introduction

Glucokinase (GK), a key enzyme in glucose metabolism, plays a pivotal role in maintaining glucose homeostasis. It acts as a glucose sensor in pancreatic β -cells and hepatocytes, regulating insulin secretion and hepatic glucose uptake, respectively. Small molecule activators of glucokinase are of significant interest as potential therapeutic agents for type 2 diabetes.

BMS-820132 is a potent, partial glucokinase activator that has been investigated for its potential to lower blood glucose levels. This document provides a detailed protocol for assessing the in vitro activity of **BMS-820132** on glucokinase, based on established coupled enzymatic assays.

Mechanism of Action of BMS-820132

BMS-820132 is an allosteric activator of glucokinase. It binds to a site on the enzyme distinct from the glucose-binding site, inducing a conformational change that stabilizes the active form of the enzyme. This allosteric activation leads to an increased affinity of glucokinase for its substrate, glucose, and/or an increase in its maximal reaction velocity (V_{max}). The enhanced enzymatic activity results in increased glucose phosphorylation to glucose-6-phosphate, thereby augmenting glucose metabolism and signaling pathways that regulate glucose homeostasis.

Quantitative Data for BMS-820132

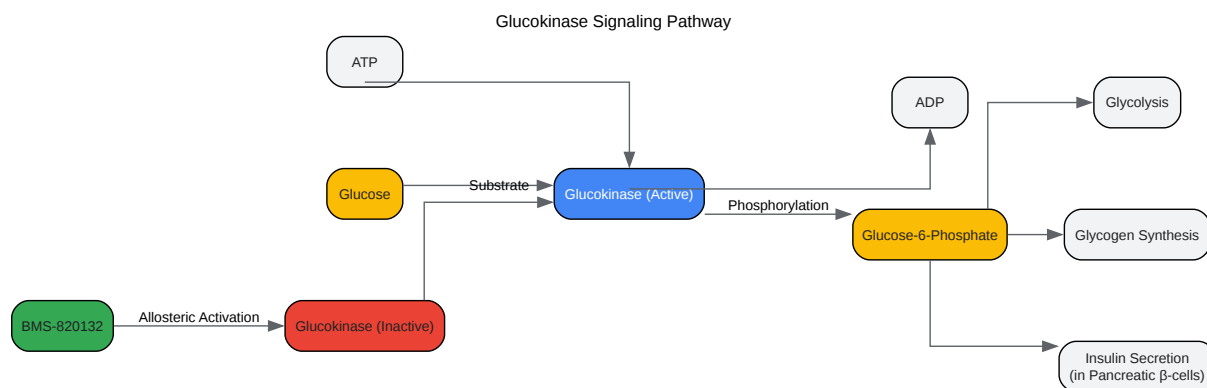
The following table summarizes the reported in vitro potency of **BMS-820132** in activating glucokinase.

Compound	Parameter	Value	Reference
BMS-820132	AC50	29 nM	[1]

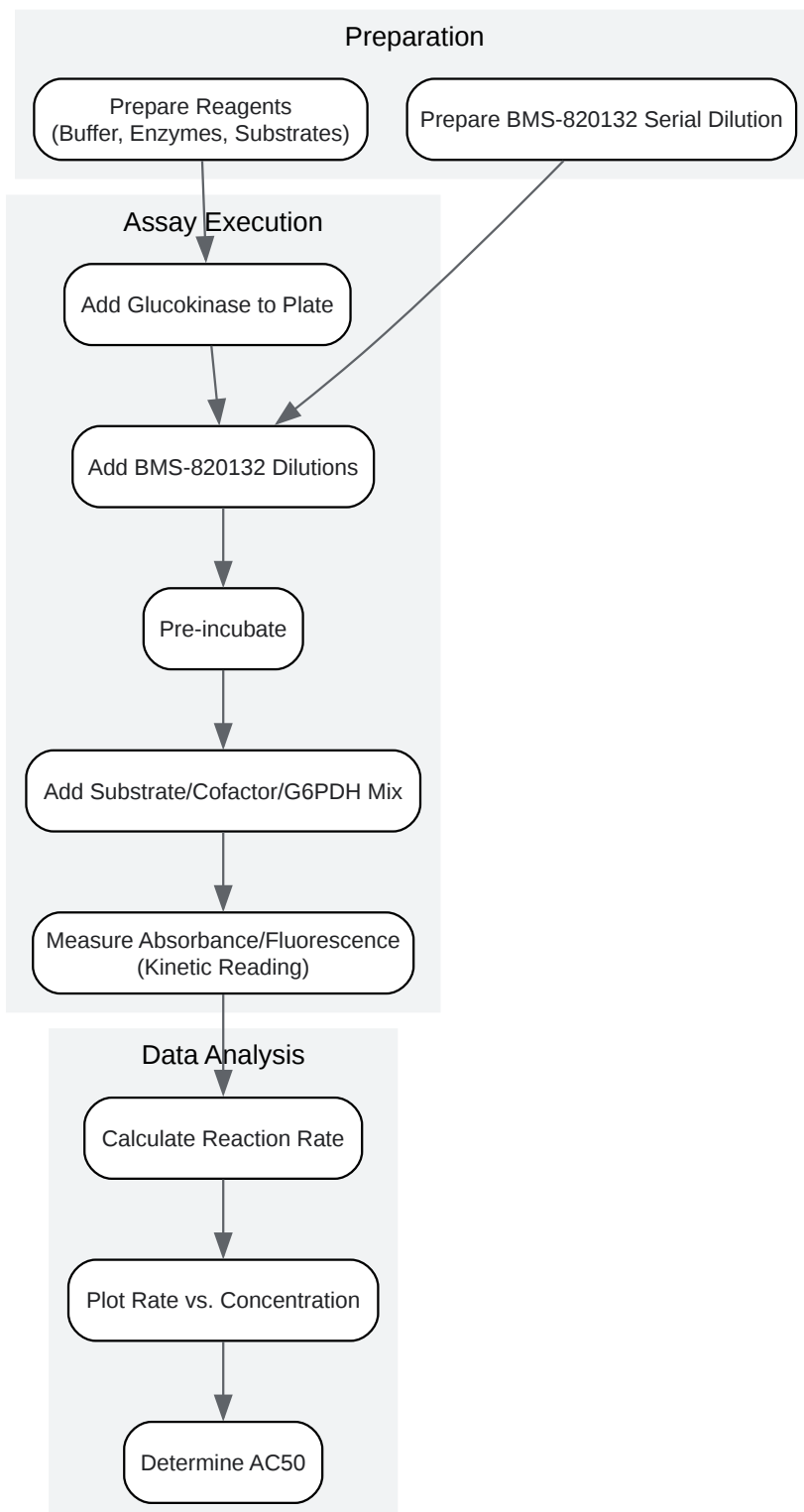
Note: AC50 (Activator Concentration 50%) is the concentration of an activator that elicits a response halfway between the baseline and maximum response.

Glucokinase Signaling Pathway

The following diagram illustrates the central role of glucokinase in glucose metabolism and how activators like **BMS-820132** enhance its function.



Glucokinase Activity Assay Workflow

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References

- 1. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Application Notes and Protocols for the Glucokinase Activity Assay of BMS-820132]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15615310#bms-820132-glucokinase-activity-assay-protocol]

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